

Application Notes and Protocols: Pdcd4-IN-1

Solubility and Stability in DMSO

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Compound of Interest

Compound Name: Pdcd4-IN-1

Cat. No.: B503466

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This document provides detailed application notes and protocols regarding the solubility and stability of the Programmed cell death 4 (Pdcd4) inhibitor, **Pdcd4-IN-1**, in dimethyl sulfoxide (DMSO). Adherence to these guidelines is crucial for ensuring the integrity of the compound and the reproducibility of experimental results.

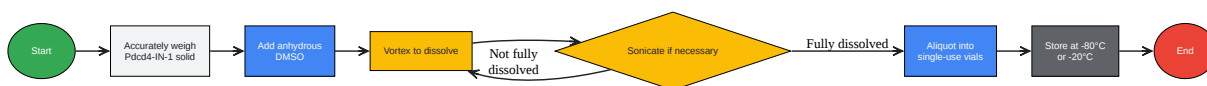
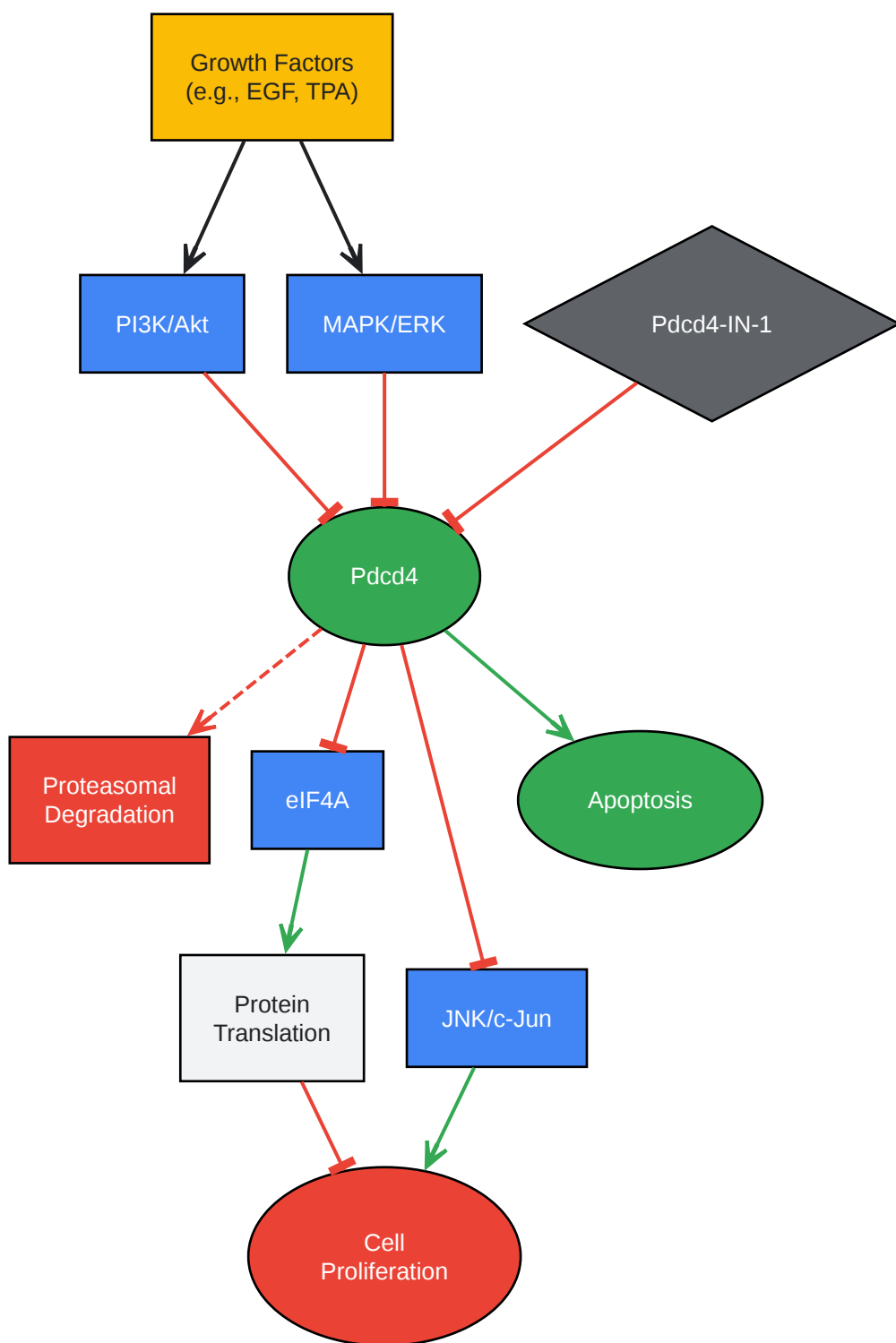
Introduction to Pdcd4-IN-1

Programmed cell death protein 4 (Pdcd4) is a tumor suppressor that inhibits protein translation and tumor progression.[1][2] It functions by binding to the eukaryotic translation initiation factor 4A (eIF4A), thereby inhibiting its helicase activity.[3] The downregulation of Pdcd4 is observed in numerous cancers and is associated with tumor progression.[1] **Pdcd4-IN-1** is a small molecule inhibitor of Pdcd4 with a reported Kd value of 350 nM.[4] It is a valuable tool for studying the cellular functions of Pdcd4 and for preclinical investigations into its therapeutic potential.

Pdcd4 Signaling Pathway

Pdcd4 is a central node in a complex signaling network that governs cell growth, proliferation, and apoptosis. Its expression and function are regulated by various upstream pathways, and it, in turn, modulates several downstream effectors. The PI3K/Akt and MAPK/ERK pathways, often activated by growth factors, can lead to the phosphorylation and subsequent proteasomal degradation of Pdcd4, thus promoting cell proliferation. Conversely, Pdcd4 can suppress the

JNK/c-Jun signaling pathway to inhibit cell proliferation and enhance sensitivity to certain chemotherapeutic agents.



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References

- 1. mdpi.com [mdpi.com]
- 2. Translation inhibitor Pdcd4 is targeted for degradation during tumor promotion - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. The Transformation Suppressor Pdcd4 Is a Novel Eukaryotic Translation Initiation Factor 4A Binding Protein That Inhibits Translation - PMC [pmc.ncbi.nlm.nih.gov]
- 4. medchemexpress.com [medchemexpress.com]
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